

Überprüfung des Molekulargewichts von Benzyldimethylstearylammoniumchlorid: Ein Vergleichsleitfaden

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyldimethylstearylammonium chloride*

Cat. No.: *B030447*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung ist die genaue Charakterisierung von chemischen Verbindungen von entscheidender Bedeutung. Dieser Leitfaden bietet eine Verifizierung des Molekulargewichts von Benzyldimethylstearylammoniumchlorid und stellt einen objektiven Vergleich seiner Eigenschaften mit alternativen quartären Ammoniumverbindungen (QAVs) an. Die hier präsentierten Daten fassen Informationen zu antimikrobieller Wirksamkeit und physikalisch-chemischen Eigenschaften zusammen und liefern detaillierte Protokolle für Schlüsselversuche, um die Reproduzierbarkeit und Validierung zu unterstützen.

Molekulargewichtsverifizierung

Benzyldimethylstearylammoniumchlorid, auch bekannt als Stearalkoniumchlorid, ist eine quartäre Ammoniumverbindung, die als kationisches Tensid fungiert.^[1] Die Verifizierung seines Molekulargewichts ist ein fundamentaler erster Schritt für jede experimentelle Anwendung. Basierend auf den Daten verschiedener chemischer Lieferanten und Datenbanken wird das Molekulargewicht wie folgt bestätigt:

- Anhydrische Form (C₂₇H₅₀ClN): 424,15 g/mol ^{[2][3][4][5][6]}
- Monohydrat-Form (C₂₇H₅₀ClN·H₂O): 442,16 g/mol

Vergleich mit alternativen quartären Ammoniumverbindungen

Benzyltrimethylstearylammmoniumchlorid wird häufig mit anderen QAVs verglichen, die ähnliche Anwendungen als Biozide, kationische Tenside und Phasen-Transfer-Agentien haben.^[1] Zu den gängigen Alternativen gehören Benzalkoniumchlorid (BAC), eine Mischung aus Alkyldimethylbenzylammmoniumchloriden, und Didecyldimethylammmoniumchlorid (DDAC).

Quantitative Datenzusammenfassung

Die folgende Tabelle fasst die antimikrobielle Wirksamkeit dieser Verbindungen anhand von Daten zur minimalen Hemmkonzentration (MHK) gegen verschiedene Bakterienstämme zusammen. Es ist zu beachten, dass diese Daten aus unterschiedlichen Studien stammen und die experimentellen Bedingungen variieren können.

Verbindung	Testorganismus	Minimale Hemmkonzentration (MHK) (µg/ml)
Benzalkoniumchlorid (BAC)	Acinetobacter baumannii	31
	Enterococcus faecalis	8
	Klebsiella pneumoniae	20
	Staphylococcus aureus	5
Didecyldimethylammmoniumchlorid (DDAC)	Acinetobacter baumannii	8
	Enterococcus faecalis	2
	Klebsiella pneumoniae	4
	Staphylococcus aureus	2

Quelle: Daten für BAC und DDAC stammen aus einer vergleichenden Studie zur antimikrobiellen Aktivität.^[7]

Experimentelle Protokolle

Für eine objektive Bewertung der Leistung sind standardisierte experimentelle Protokolle unerlässlich. Nachfolgend finden Sie detaillierte Methoden für zwei Schlüsselexperimente.

Protokoll 1: Bestimmung der minimalen Hemmkonzentration (MHK)

Dieses Protokoll beschreibt die Bouillon-Mikrodilutionsmethode zur Bestimmung der MHK eines antimikrobiellen Wirkstoffs.

Materialien:

- 96-Well-Mikrotiterplatten
- Sterile Röhrchen für die Verdünnung
- Geeignetes Bouillonmedium (z. B. Mueller-Hinton-Bouillon)
- Test-Mikroorganismus-Suspension, standardisiert auf ca. 5×10^5 KBE/ml
- Stammlösung der zu testenden Verbindung (z. B. Benzyldimethylstearylammmoniumchlorid)
- Positivkontrolle (Bouillon + Inokulum) und Negativkontrolle (nur Bouillon)
- Inkubator
- Mikroplattenleser (optional)

Durchführung:

- Vorbereitung der Verdünnungen: Führen Sie serielle zweifache Verdünnungen der Stammlösung des Wirkstoffs direkt in der 96-Well-Platte im entsprechenden Bouillonmedium durch. Das Endvolumen in jeder Vertiefung sollte 100 μ L betragen.
- Vorbereitung des Inokulums: Stellen Sie die mikrobielle Suspension so ein, dass die Endkonzentration in jeder Vertiefung der Mikrotiterplatte etwa 5×10^5 KBE/ml beträgt.

- Inokulation: Geben Sie 100 μL der verdünnten mikrobiellen Suspension in jede Vertiefung (außer der Negativkontrolle). Das Endvolumen beträgt 200 μL .
- Inkubation: Inkubieren Sie die Mikrotiterplatten bei der optimalen Temperatur für den Mikroorganismus (z. B. 35-37°C) für 18-24 Stunden.
- Ergebnisinterpretation: Die MHK ist die niedrigste Konzentration des Wirkstoffs, bei der kein sichtbares Wachstum des Mikroorganismus zu beobachten ist. Dies kann visuell oder durch Messung der optischen Dichte (OD) bei 600 nm erfolgen.^[8]

Protokoll 2: Messung der Oberflächenspannung zur Bestimmung der kritischen Mizellkonzentration (CMC)

Dieses Protokoll beschreibt die Ring-Methode zur Messung der Oberflächenspannung und zur Bestimmung der CMC, einem wichtigen Parameter für Tenside.

Materialien:

- Tensiometer (z. B. Krüss Digital K20S Ring Tensiometer)
- Platin-Iridium-Ring
- Glasware für die Herstellung von Lösungen
- Lösung der zu testenden Tensidverbindung in verschiedenen Konzentrationen
- Destilliertes Wasser

Durchführung:

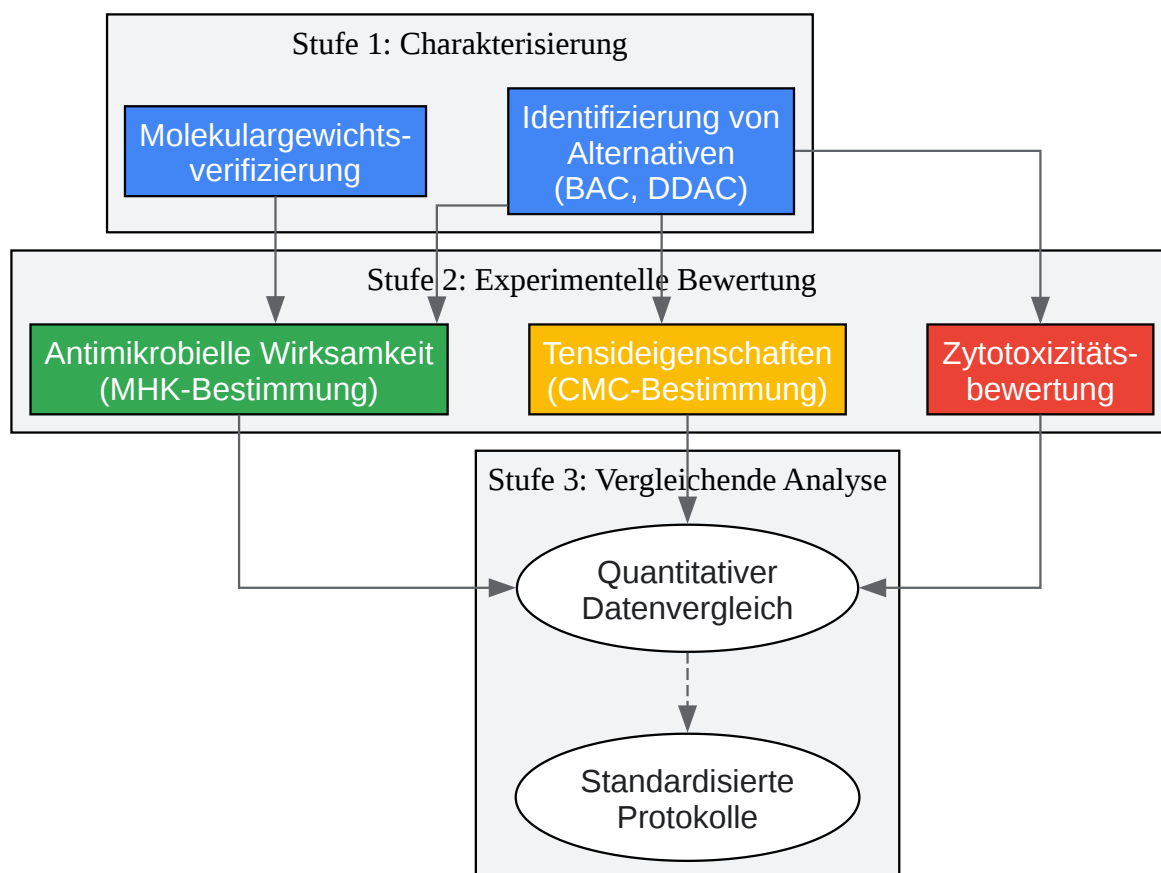
- Vorbereitung der Lösungen: Stellen Sie eine Reihe von Lösungen der Tensidverbindung in destilliertem Wasser mit unterschiedlichen Konzentrationen her.
- Kalibrierung des Tensiometers: Kalibrieren Sie das Gerät gemäß den Anweisungen des Herstellers, typischerweise mit destilliertem Wasser.
- Messung: a. Tauchen Sie den sauberen Platin-Iridium-Ring in die zu testende Lösung. b. Ziehen Sie den Ring langsam aus der Flüssigkeit. Die Kraft, die erforderlich ist, um den

durch den Ring gebildeten Flüssigkeitsfilm zu lösen, wird gemessen. c. Das Tensiometer berechnet aus dieser Kraft die Oberflächenspannung.

- Datenerfassung: Messen Sie die Oberflächenspannung für jede Konzentration der Tensidlösung.
- Ergebnisinterpretation: a. Tragen Sie die Oberflächenspannung gegen den Logarithmus der Konzentration auf. b. Die Oberflächenspannung nimmt mit steigender Konzentration ab, bis sie einen Punkt erreicht, an dem sie relativ konstant bleibt. c. Der Schnittpunkt der beiden Tangenten in dieser Kurve entspricht der kritischen Mizellkonzentration (CMC).[9]

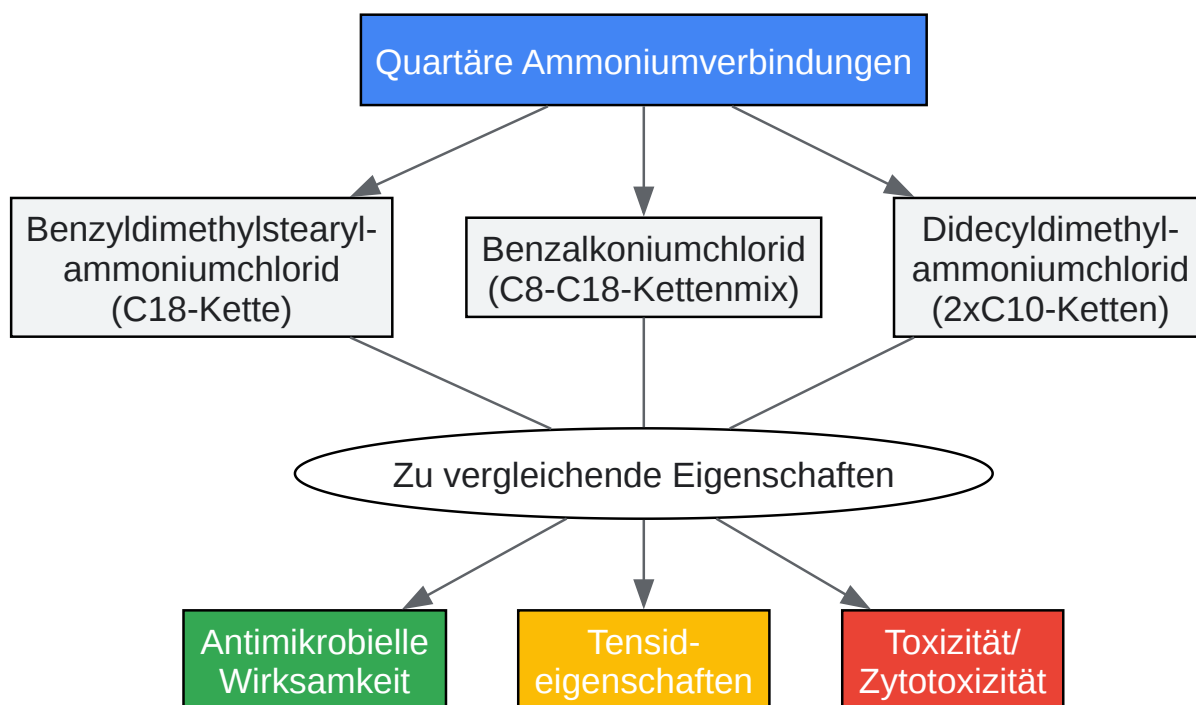
Visualisierungen

Die folgenden Diagramme veranschaulichen den Arbeitsablauf für die experimentelle Bewertung und die logische Beziehung zwischen den verglichenen Verbindungen.



[Click to download full resolution via product page](#)

Abbildung 1: Arbeitsablauf zur vergleichenden Bewertung von quartären Ammoniumverbindungen.



[Click to download full resolution via product page](#)

Abbildung 2: Logische Beziehung zwischen den verglichenen quartären Ammoniumverbindungen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzalkonium chloride - Wikipedia [en.wikipedia.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. open.library.ubc.ca [open.library.ubc.ca]
- 4. scispace.com [scispace.com]
- 5. tegewa.de [tegewa.de]

- 6. Benzyldimethylstearylammmonium chloride | C₂₇H₅₀N.Cl | CID 31204 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Synergism versus Additivity: Defining the Interactions between Common Disinfectants - PMC [pmc.ncbi.nlm.nih.gov]
- 8. benchchem.com [benchchem.com]
- 9. scribd.com [scribd.com]
- To cite this document: BenchChem. [Überprüfung des Molekulargewichts von Benzyldimethylstearylammmoniumchlorid: Ein Vergleichsleitfaden]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030447#verifying-the-molecular-weight-of-benzyldimethylstearylammmonium-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com